

## Technical Guide: AB21 F

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## Compound of Interest

Compound Name:	AB21
Cat. No.:	B15619049

Authored for: Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the **AB21** protein, a novel protein identified in the common white button mushroom, *Agaricus bisporus*. The biological function of **AB21** remains to be elucidated, its structural homology to bacterial pore-forming toxins suggests potential avenues for future experimental methodologies employed in its characterization.

## Introduction

**AB21** is a recently characterized dimeric protein originating from *Agaricus bisporus*, one of the most widely consumed mushrooms globally.<sup>[1]</sup> Initial marking it as the first characterized member of its protein family.<sup>[1]</sup> Notably, it exhibits high thermal and pH stability.<sup>[1]</sup> The protein's structure bears a Given its stability and unique structure, **AB21** presents an intriguing subject for further investigation in fields ranging from structural biology to drug de

## Genetic Origin and Protein Sequence

The **AB21** protein is of fungal origin, encoded by the **ab21** gene in *Agaricus bisporus*.<sup>[1]</sup> The coding sequence for the protein has been determined, e

Table 1: Gene and Protein Identifiers

Attribute	Identifier
Organism	<i>Agaricus bisporus</i> (White button mushroom)
UniProtKB Accession	A0A384E160
PDB ID	6FPD

The full amino acid sequence of the **AB21** protein, as retrieved from the UniProt database (A0A384E160), is provided below. The submitted sequence is: SSNAIDFPFAHEDVVQKTVDDVRTLSNMSAAADQGVHDVNHSSKTLAERYKDDITALAVLPPRVDEFKSFNDILWAGRTSATHGVSRTIDFVDVTVVGIV

## Physicochemical and Structural Properties

The **AB21** protein has been characterized as a highly stable molecule. It maintains its structural integrity over a broad pH range of 4.5 to 10.5 and exhibits high thermal stability.<sup>[1]</sup>

The three-dimensional structure of **AB21** was determined by X-ray diffraction.<sup>[4]</sup> The protein exists as a dimer and folds into a distinctive rod-like helical structure.

Table 2: Structural and Biophysical Data for **AB21** Protein (PDB ID: 6FPD)

Parameter	Value
Method of Structure Determination	X-RAY DIFFRACTION
Resolution	2.50 Å
R-Value Free	0.317
R-Value Work	0.243
Total Structure Weight	22.66 kDa
Modeled Residue Count	191
Deposited Residue Count	208
Molecular Weight (Da)	22,539

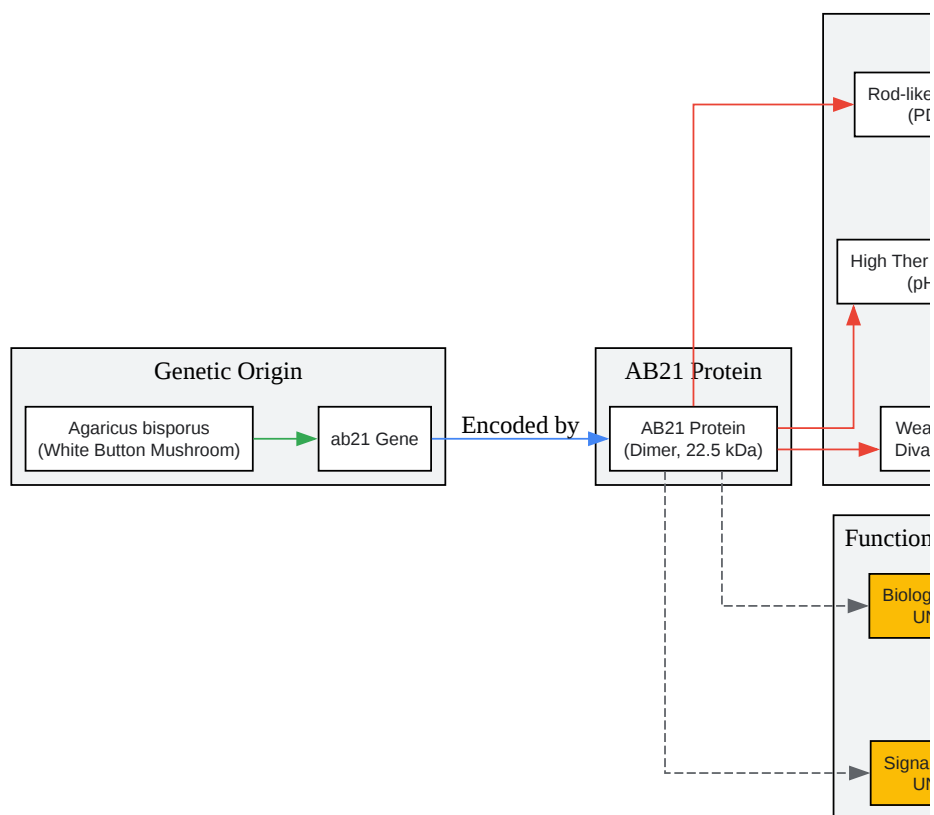
## Biological Function

As of the date of this guide, the biological function of the **AB21** protein in *Agaricus bisporus* is classified as unknown.[4] Despite its structural similarity to the bodies of the mushroom.[1] The lack of a defined function, coupled with its unique structural features, makes **AB21** a compelling target for functional

## Signaling Pathways

Currently, there is no published information detailing the involvement of the **AB21** protein in any cellular signaling pathways. Its biological relevance a

Below is a logical diagram illustrating the current state of knowledge regarding the **AB21** protein.



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## References

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